

# Methyl cyclopentanecarboxylate CAS number

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## Compound of Interest

Compound Name: *Methyl cyclopentanecarboxylate*

Cat. No.: *B1359776*

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## An In-depth Technical Guide to **Methyl Cyclopentanecarboxylate**

CAS Number: 4630-80-2

This technical guide provides a comprehensive overview of **methyl cyclopentanecarboxylate**, a significant organic compound in various research and industrial applications. The document details its chemical and physical properties, safety and handling guidelines, and established experimental protocols for its synthesis.

## Chemical Identity and Structure

**Methyl cyclopentanecarboxylate** is an organic ester derived from cyclopentanecarboxylic acid and methanol.<sup>[1]</sup> It is characterized by a five-membered cyclopentane ring attached to a methoxycarbonyl group.<sup>[1]</sup> This structure imparts properties that make it a useful intermediate in organic synthesis and a component in fragrance formulations.<sup>[1][2]</sup>

Identifier	Value
CAS Number	4630-80-2 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	128.17 g/mol <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
IUPAC Name	Methyl cyclopentanecarboxylate
Synonyms	Cyclopentanecarboxylic acid methyl ester, 1-(Methoxycarbonyl)cyclopentane, Methyl cyclopentanoate <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
InChI Key	IHHIJFJSXPDTNO-UHFFFAOYSA-N <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
SMILES	C(OC)(=O)C1CCCC1 <a href="#">[1]</a>

## Physicochemical Properties

**Methyl cyclopentanecarboxylate** is a colorless to nearly colorless liquid with a characteristic pleasant, fruity odor.[\[1\]](#)[\[2\]](#) It is soluble in organic solvents but has limited solubility in water.[\[2\]](#)

Property	Value
Appearance	Colorless to almost colorless clear liquid <a href="#">[6]</a>
Melting Point	77-78°C <a href="#">[6]</a> <a href="#">[8]</a>
Boiling Point	81-82°C at 5 mmHg <a href="#">[6]</a> <a href="#">[8]</a>
Density	1.014 g/cm <sup>3</sup> <a href="#">[6]</a> <a href="#">[8]</a>
Refractive Index (n <sup>25</sup> D)	1.4341 - 1.4360 <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Flash Point	81-82°C at 5 mmHg <a href="#">[6]</a> <a href="#">[8]</a>
Storage Temperature	Room Temperature, sealed in a dry environment <a href="#">[6]</a>

## Safety and Handling

**Methyl cyclopentanecarboxylate** is classified as a flammable liquid and vapor. It is also considered harmful if swallowed.[7][10] Proper safety precautions, including the use of personal protective equipment, are essential when handling this compound.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	GHS02	Warning	H226: Flammable liquid and vapor[6]
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed[7][10]

#### Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[7][11]
- P233: Keep container tightly closed.[6]
- P240: Ground/bond container and receiving equipment.[6]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][11]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- P403 + P235: Store in a well-ventilated place. Keep cool.[6]

## Applications

Due to its chemical properties and pleasant odor, **methyl cyclopentanecarboxylate** finds use in several areas:

- Fragrance and Flavoring: It is utilized as a flavoring agent and in the fragrance industry to impart a fruity scent.[1][2]
- Chemical Synthesis: It serves as a versatile intermediate in the synthesis of more complex organic compounds.[1][2]

- Pharmaceutical Intermediate: It is an important intermediate in the synthesis of pharmaceuticals, such as the Janus kinase inhibitor, Ruxolitinib.[2][8]
- Research: In laboratory settings, it is used in studies related to enzyme inhibition, including serine proteases, and has been investigated for its anti-inflammatory and anti-cancer properties.[12]

## Experimental Protocols

### Synthesis via Favorskii Rearrangement

A common method for preparing **methyl cyclopentanecarboxylate** is through the Favorskii rearrangement of 2-chlorocyclohexanone with sodium methoxide.[9]

#### Methodology:

- A suspension of sodium methoxide (1.07 moles) in anhydrous ether (330 ml) is prepared in a three-necked flask equipped with a stirrer, reflux condenser, and dropping funnel.[9]
- A solution of 2-chlorocyclohexanone (1 mole) in dry ether (30 ml) is added dropwise to the stirred suspension over approximately 40 minutes, regulating the exothermic reaction by the rate of addition.[9]
- After the addition is complete, the mixture is stirred and heated under reflux for 2 hours.[9]
- The mixture is then cooled, and water is added to dissolve the salts.[9]
- The ethereal layer is separated, and the aqueous layer is extracted twice with 50 ml portions of ether.[9]
- The combined ethereal solutions are washed successively with 5% hydrochloric acid, 5% aqueous sodium bicarbonate solution, and saturated sodium chloride solution.[9]
- The ether solution is dried over magnesium sulfate, filtered, and the ether is removed by distillation.[9]
- The crude ester is purified by fractional distillation to yield **methyl cyclopentanecarboxylate** (72-78 g).[9]

## Synthesis from Cyclopentanecarboxylic Acid

An alternative synthesis involves the esterification of cyclopentanecarboxylic acid.[\[6\]](#)

Methodology:

- Cyclopentanecarboxylic acid (87.6 mmol) is dissolved in anhydrous dichloromethane (100 mL) in an oven-dried flask.[\[6\]](#)
- Oxalyl chloride (105.1 mmol) is added dropwise, followed by 2 drops of DMF as a catalyst. The reaction proceeds for 7 hours.[\[6\]](#)
- The mixture is concentrated under vacuum.[\[6\]](#)
- The residue is dissolved in methanol (25 mL) and the reaction is continued for 19 hours.[\[6\]](#)
- After the reaction is complete, the mixture is again concentrated under vacuum.[\[6\]](#)
- The residue is redissolved in dichloromethane (100 mL) and washed sequentially with saturated sodium bicarbonate solution and brine.[\[6\]](#)
- The combined organic layers are dried with anhydrous sodium sulfate, filtered, and concentrated.[\[6\]](#)
- The final product is purified by simple distillation to afford **methyl cyclopentanecarboxylate** as a colorless oil (85% yield).[\[6\]](#)

## Visualizations

The following diagrams illustrate the chemical classification and a typical synthesis workflow for **methyl cyclopentanecarboxylate**.

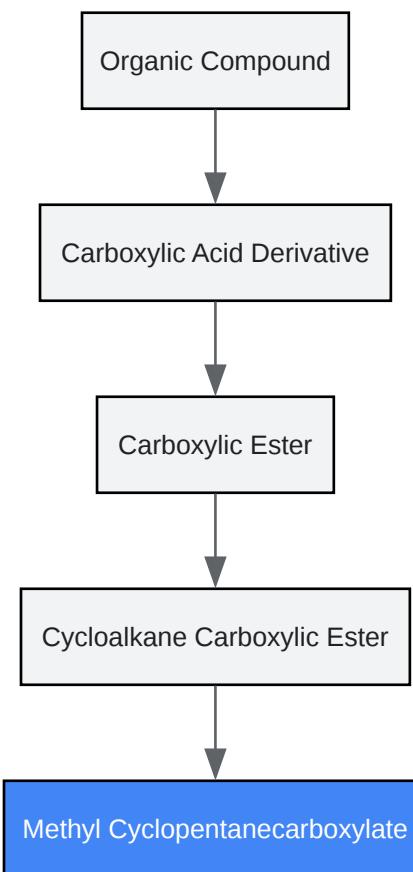


Figure 1: Chemical Classification

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Caption: Figure 1: Chemical Classification of **Methyl Cyclopentanecarboxylate**.

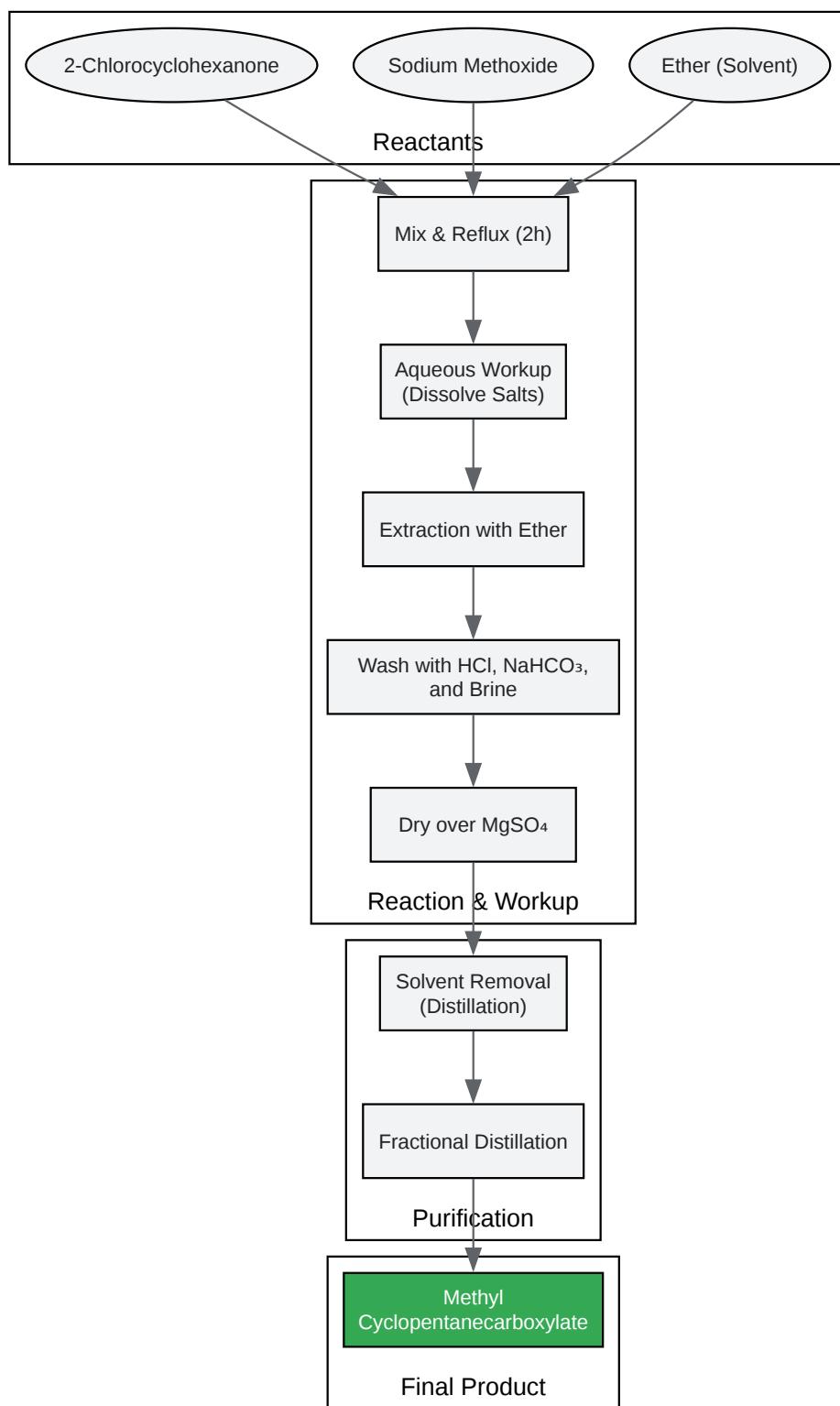


Figure 2: Synthesis Workflow

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Caption: Figure 2: Workflow for Synthesis via Favorskii Rearrangement.

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